

# Personal protective equipment for handling 10-Undecenal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 10-Undecenal

Cat. No.: B094395

[Get Quote](#)

## Essential Safety and Handling Guide for 10-Undecenal

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **10-Undecenal** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

### Chemical Identifier:

- Name: **10-Undecenal**
- Synonyms: Undec-10-enal, Undecylenic aldehyde, Aldehyde C-11 undecylenic
- CAS Number: 112-45-8

### Primary Hazards:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- Combustible liquid.[\[4\]](#)[\[5\]](#)

- Toxic to aquatic life with long-lasting effects.[2]

## Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **10-Undecenal**.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety Goggles with Side Shields or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[6] A face shield is recommended when pouring or if splashes are likely.
Skin	Chemical-Resistant Gloves	Nitrile gloves are a suitable option. Inspect gloves for any damage before use.
Lab Coat or Chemical Protective Apron	Wear a lab coat with long sleeves. An impervious chemical protective apron is recommended when pouring.	
Protective Clothing	Fire/flame resistant and impervious clothing should be worn.[6]	
Respiratory	Full-Face Respirator	Required if exposure limits are exceeded, or if irritation or other symptoms are experienced.[6] To be used in a well-ventilated area, preferably within a fume hood.
Footwear	Closed-Toe Shoes	Shoes should be made of a material impervious to chemicals.

## Operational Plan: Step-by-Step Handling Procedure

### 1. Pre-Handling Preparation:

- Engineering Controls: Ensure work is conducted in a well-ventilated area. A chemical fume hood is strongly recommended.[\[4\]](#)[\[6\]](#)
- PPE Inspection: Before starting, inspect all PPE for integrity. Ensure gloves have no perforations and safety goggles are not cracked.
- Emergency Equipment: Locate and verify the functionality of the nearest safety shower and eyewash station.
- Spill Kit: Have a spill kit readily available that is appropriate for combustible liquids.

### 2. Handling **10-Undecenal**:

- Grounding: Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[6\]](#)
- Dispensing: When transferring or pouring, do so carefully to avoid splashes and the generation of aerosols.
- Avoid Contact: Avoid all direct contact with skin and eyes.[\[6\]](#) Do not inhale vapors.
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[4\]](#)[\[5\]](#)

### 3. Post-Handling Procedures:

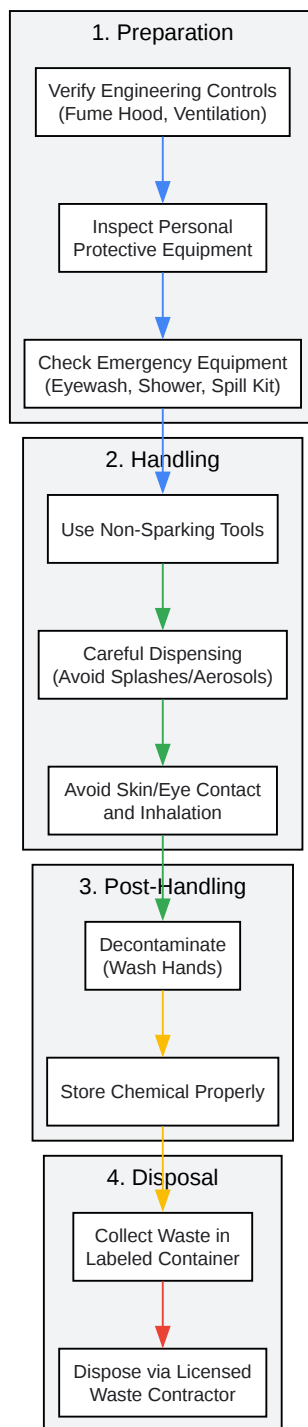
- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[7\]](#)
- Clothing: If clothing becomes contaminated, remove it immediately and wash it before reuse.[\[6\]](#)
- Storage: Store **10-Undecenal** in a cool, dry, and well-ventilated place, away from heat and ignition sources.[\[4\]](#)[\[5\]](#) Keep the container tightly closed.[\[3\]](#)[\[5\]](#)

## Disposal Plan

- Waste Collection: Collect waste **10-Undecenal** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, labeled, and sealed container.
- Environmental Precaution: Do not dispose of **10-Undecenal** into drains or the environment.  
[5]
- Regulatory Compliance: Dispose of the chemical waste in accordance with all local, regional, and national regulations.[5] This should be handled by a licensed waste disposal company.

## Experimental Workflow Diagram

## Workflow for Safe Handling of 10-Undecenal

[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **10-Undecenal** from preparation to disposal.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. aurochemicals.com [aurochemicals.com]
- 4. synerzine.com [synerzine.com]
- 5. chemicalbull.com [chemicalbull.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 10-Undecenal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b094395#personal-protective-equipment-for-handling-10-undecenal\]](https://www.benchchem.com/product/b094395#personal-protective-equipment-for-handling-10-undecenal)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)